

DB2313 stability and storage conditions

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Compound of Interest

Compound Name: DB2313

Cat. No.: B606949

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DB2313 Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **DB2313**. Below you will find guidance on stability, storage, and handling, as well as troubleshooting tips and answers to frequently asked questions to ensure the successful application of **DB2313** in your experiments.

Stability and Storage Conditions

Proper storage and handling of **DB2313** are critical for maintaining its stability and ensuring reliable experimental outcomes.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	
	4°C	2 years	
Stock Solution (in solvent)	-80°C	6 months[1]	Aliquot to avoid repeated freeze-thaw cycles.[2]
	-20°C	1 month[1][2]	Aliquot to avoid repeated freeze-thaw cycles.[2]

Solubility

Solvent	Concentration	Notes
DMSO	≥ 10 mg/mL (14.1 mM)	Use fresh, moisture-free DMSO. To enhance solubility, ultrasonic agitation, warming the tube to 37°C, or heating to 70°C can be applied.
100 mg/mL (141.08 mM)	Requires sonication to dissolve.	
In vivo formulation 1	≥ 3.33 mg/mL (4.70 mM)	Clear solution. Composed of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
In vivo formulation 2	3.33 mg/mL (4.70 mM)	Suspended solution; requires sonication. Composed of 10% DMSO and 90% (20% SBE- β -CD in Saline).
In vivo formulation 3	-	Composed of 5% DMSO, 40% PEG300, 5% Tween-80, and 50% ddH ₂ O. Prepare fresh.
In vivo formulation 4	-	Composed of 5% DMSO and 95% corn oil. Prepare fresh.

Troubleshooting Guide & FAQs

This section addresses common issues that may arise during the handling and use of **DB2313**.

Diagram: Troubleshooting Workflow for DB2313

Caption: Troubleshooting workflow for **DB2313** handling.

Frequently Asked Questions (FAQs)

Q1: My **DB2313** powder won't fully dissolve in DMSO. What should I do?

A1: To aid dissolution, you can gently warm the solution at 37°C or use an ultrasonic bath. Ensure you are using fresh, anhydrous DMSO, as moisture can reduce solubility. For higher concentrations, heating up to 70°C may be necessary. If precipitation occurs during the preparation of aqueous solutions, heating and/or sonication can also be used.

Q2: I observe precipitation in my **DB2313** stock solution after storing it at -20°C. Is it still usable?

A2: Precipitation can occur at low temperatures. Before use, bring the vial to room temperature and try to redissolve the compound by vortexing or sonication. If it fully redissolves, it should be usable. To prevent this, it is recommended to store stock solutions in aliquots to avoid repeated freeze-thaw cycles. For long-term storage, -80°C is recommended for solutions.

Q3: How often should I prepare fresh working solutions of **DB2313**?

A3: It is highly recommended to prepare fresh working solutions for your experiments, especially for in vivo studies, and use them on the same day. Stock solutions, when stored properly, can be kept for longer periods (see table above).

Q4: Can I store my **DB2313** working solution in a saline buffer overnight?

A4: It is best practice to prepare aqueous working solutions fresh before each experiment. The stability of **DB2313** in aqueous buffers over extended periods has not been fully characterized.

Q5: What is the mechanism of action of **DB2313**?

A5: **DB2313** is a potent inhibitor of the transcription factor PU.1. It disrupts the interaction of PU.1 with the promoters of its target genes. This inhibition of PU.1 leads to the induction of apoptosis in acute myeloid leukemia (AML) cells.

Experimental Protocols

Protocol 1: Preparation of **DB2313** Stock Solution in DMSO

- Allow the **DB2313** powder vial to equilibrate to room temperature before opening.

- Add the required volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., 10 mg/mL).
- Vortex the solution thoroughly. If needed, use an ultrasonic bath or gentle warming (37°C) to ensure complete dissolution.
- Once dissolved, aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.

Protocol 2: Preparation of a Clear In Vivo Working Solution (≥ 3.33 mg/mL)

This protocol yields a clear solution suitable for injection.

- Prepare a stock solution of **DB2313** in DMSO (e.g., 33.3 mg/mL).
- To prepare 1 mL of the final working solution, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300. Mix until uniform.
- Add 50 μ L of Tween-80 to the mixture and mix again until uniform.
- Add 450 μ L of saline to bring the final volume to 1 mL. Mix thoroughly.
- This working solution should be prepared fresh and used on the same day.

Protocol 3: Preparation of a Suspended In Vivo Working Solution (3.33 mg/mL)

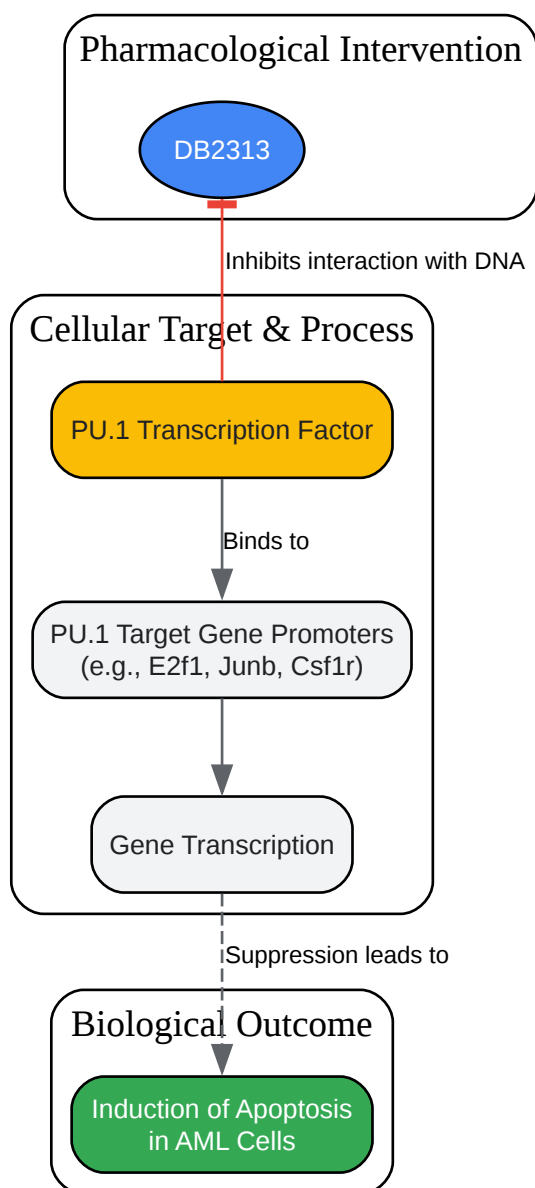
This protocol results in a suspended solution that can be used for oral and intraperitoneal injections.

- Prepare a stock solution of **DB2313** in DMSO (e.g., 33.3 mg/mL).
- To prepare 1 mL of the final working solution, add 100 μ L of the DMSO stock solution to 900 μ L of a 20% SBE- β -CD solution in saline.

- Mix thoroughly. This will result in a suspended solution. Sonication may be required to ensure a uniform suspension.
- This working solution should be prepared fresh and used promptly.

Signaling Pathway

Diagram: DB2313 Mechanism of Action



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Caption: Mechanism of **DB2313** as a PU.1 inhibitor.

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References

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